

SN003 dosage and administration guidelines

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Compound of Interest

Compound Name: SN003

Cat. No.: B15568925

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SN003 Application Notes and Protocols

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Introduction

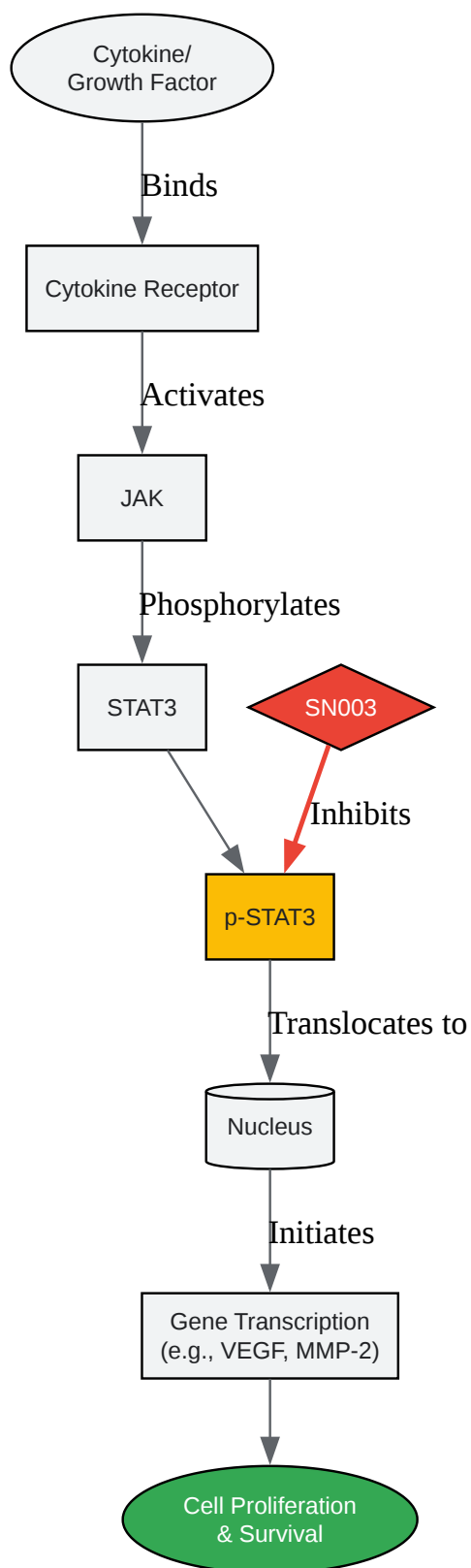
SN003 is a potent and selective small molecule inhibitor of the STAT3 signaling pathway. The Signal Transducer and Activator of Transcription 3 (STAT3) is a transcription factor that regulates gene expression in response to various cellular stimuli and plays a crucial role in cell growth, proliferation, and apoptosis.[1][2][3] Persistent activation of the STAT3 signaling pathway has been observed in numerous human cancers, making it a compelling target for therapeutic intervention. **SN003** is hypothesized to exert its anti-tumor effects by inhibiting the phosphorylation and subsequent activation of STAT3. These notes provide preliminary dosage and administration guidelines based on preclinical in vitro and in vivo data.

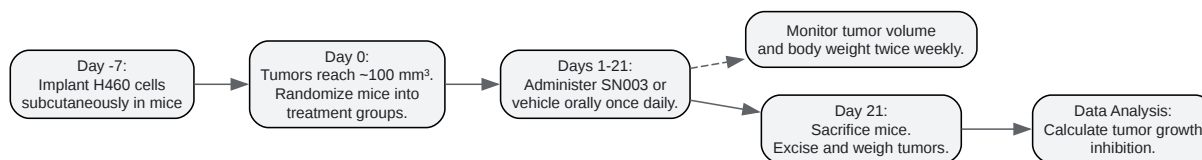
Mechanism of Action

SN003 is believed to inhibit the STAT3 signaling pathway, which is known to be activated by various cytokines and growth factors.[1][2] This pathway is crucial for the transcription of genes involved in cell survival and proliferation. By suppressing STAT3 activation, **SN003** is thought to reduce the expression of STAT3 target genes, such as those for vascular endothelial growth

factor (VEGF) and matrix metalloproteinase-2 (MMP-2).^[1] This inhibition ultimately leads to decreased cancer cell growth and survival.^[1]

Below is a diagram illustrating the proposed mechanism of action for **SN003**.





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References

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- 2. STAT3 Signaling Pathway in Health and Disease - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Overview of the STAT-3 signaling pathway in cancer and the development of specific inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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